

An In-depth Technical Guide to the Physicochemical Properties of Methyl 3-cyclopentenecarboxylate

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Compound of Interest

Compound Name: Methyl 3-cyclopentenecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Methyl 3-cyclopentenecarboxylate**, a valuable intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, process optimization, and quality control.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **Methyl 3-cyclopentenecarboxylate**. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ O ₂	[1][2][3][4]
Molecular Weight	126.15 g/mol	[1][2][3][5]
CAS Number	58101-60-3	[1][2][4][6]
Appearance	Clear colorless to light yellow liquid	[1][4][6]
Density	1.031 g/mL at 25 °C	[1][2][6]
Refractive Index (n _{20/D})	1.4500 - 1.451	[1][2][5][6][7]
Flash Point	48 °C (118 °F) - 48.9 °C (120.0 °F)	[1][2][5][6]
Assay	≥95%	[1][2]
Storage Temperature	2-8°C	[1][2][5][6]

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties are crucial for reproducibility and validation. Below are generalized, standard methodologies for key parameters.

Determination of Density

The density of liquid samples like **Methyl 3-cyclopentenecarboxylate** is typically determined using a pycnometer or a digital density meter.

- Pycnometer Method:
 - The pycnometer is thoroughly cleaned, dried, and its empty weight is recorded.
 - It is then filled with distilled water of a known temperature, and the weight is recorded to determine the volume of the pycnometer.

- The process is repeated with **Methyl 3-cyclopentenecarboxylate** at a controlled temperature (e.g., 25 °C).
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.
- Digital Density Meter:
 - The instrument is calibrated using dry air and distilled water.
 - The sample is injected into the oscillating U-tube of the meter.
 - The instrument measures the oscillation frequency, which is directly related to the density of the sample. The result is digitally displayed.

Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property of a pure compound and is measured using a refractometer, typically an Abbé refractometer.

- A few drops of **Methyl 3-cyclopentenecarboxylate** are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C), usually maintained by a circulating water bath.
- Light is passed through the sample, and the telescope eyepiece is adjusted until the borderline between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.

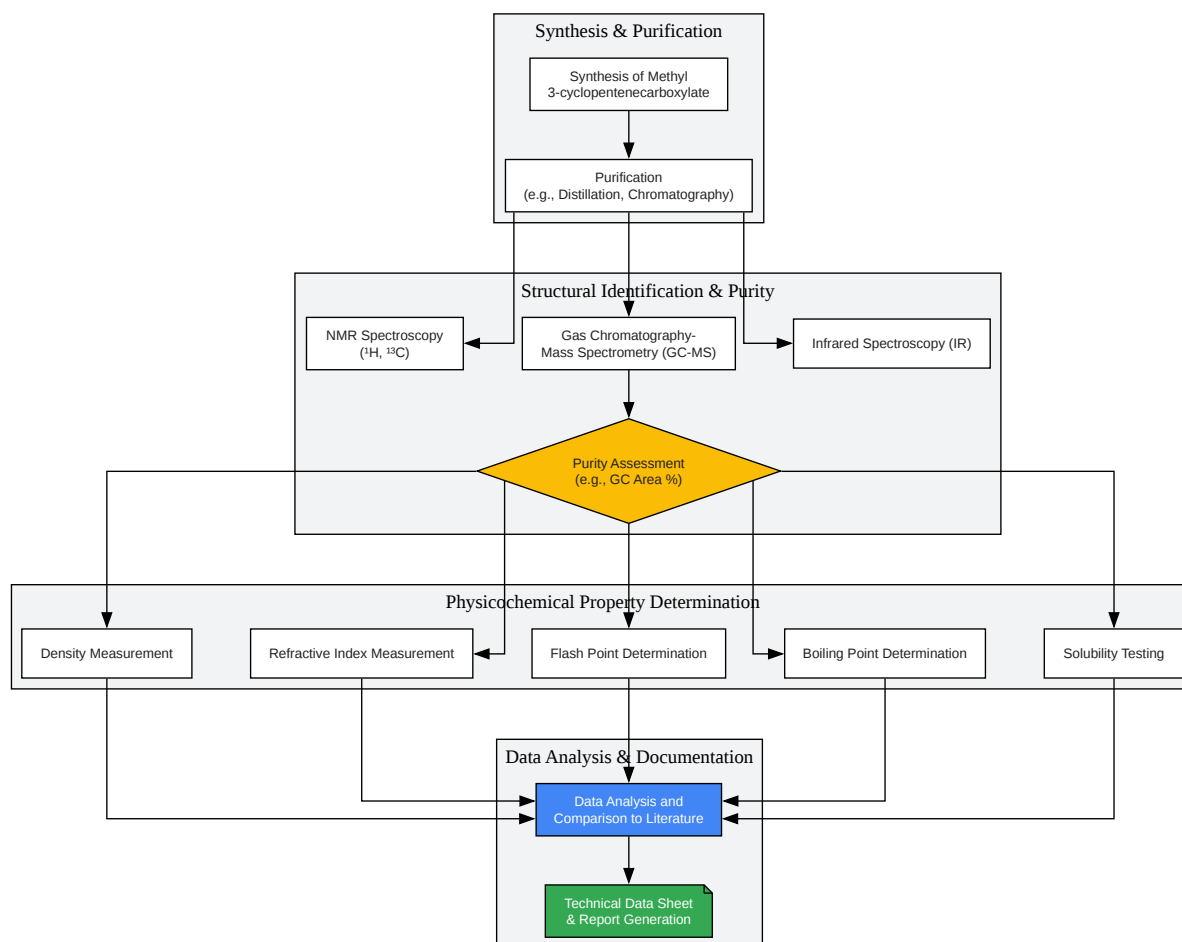
Determination of Flash Point

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid. For a compound like **Methyl 3-cyclopentenecarboxylate**, a closed-cup method such as the Pensky-Martens or Tag Closed-Cup tester is appropriate.

- The sample is placed in the test cup of the apparatus.
- The lid is closed, and the sample is heated at a slow, constant rate.
- A small flame is periodically directed into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite with a brief flash.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound like **Methyl 3-cyclopentenecarboxylate**.



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Physicochemical characterization workflow.

This guide provides essential data and standardized methodologies to support the work of researchers and professionals in the chemical and pharmaceutical sciences. For further information, consulting the referenced safety data sheets and chemical supplier databases is recommended.

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